

Proper Disposal Procedures for Aspericin C (Acetylsalicylic Acid)

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Compound of Interest

Compound Name: *Aspericin C*

Cat. No.: *B12423555*

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Disclaimer: The following information pertains to Acetylsalicylic Acid (Aspirin), as no specific data was found for a compound named "**Aspericin C**." It is presumed that "**Aspericin C**" is a synonym or a typographical error for Acetylsalicylic Acid. Always consult your institution's specific safety guidelines and local regulations before handling and disposing of any chemical.

This guide provides essential safety and logistical information for the proper disposal of **Aspericin C** (Acetylsalicylic Acid), tailored for researchers, scientists, and drug development professionals. The procedures outlined below are designed to ensure safe handling and minimize environmental impact.

Summary of Key Hazards

- Human Health: Harmful if swallowed[1][2]. Causes skin and serious eye irritation[1]. May cause respiratory irritation[1].
- Environmental Hazards: Harmful to aquatic life with long-lasting effects.
- Physical Hazards: Combustible. Forms explosive mixtures with air on intense heating.

Quantitative Data and Physical Properties

The following table summarizes key quantitative data for Acetylsalicylic Acid.

Property	Value	Source
CAS Number	50-78-2	[1]
Molecular Formula	C ₉ H ₈ O ₄	[1]
Molecular Weight	180.2 g/mol	[1]
Melting Point	134 - 136 °C (273 - 277 °F)	
Flash Point	250 °C (482 °F)	[3]
Decomposition Temperature	140 °C (284 °F)	[4]
Solubility in Water	Slightly soluble	[4]
Oral LD50 (Rat)	950 mg/kg	[1]

Step-by-Step Disposal Protocol

The primary recommendation for the disposal of chemical waste is to use an approved waste disposal plant[3]. However, if small quantities are to be disposed of and such a service is unavailable, the following steps, adapted from general pharmaceutical disposal guidelines, should be followed.

1. Personal Protective Equipment (PPE):

- Wear appropriate protective eyeglasses or chemical safety goggles.
- Wear compatible chemical-resistant gloves.
- Use a lab coat.
- Ensure adequate ventilation to avoid dust inhalation[2][3].

2. Spill Management:

- In case of a spill, avoid dust formation[3].
- Sweep up the spilled solid and shovel it into a suitable, closed container for disposal[3].

- Do not release the chemical into the environment[3].

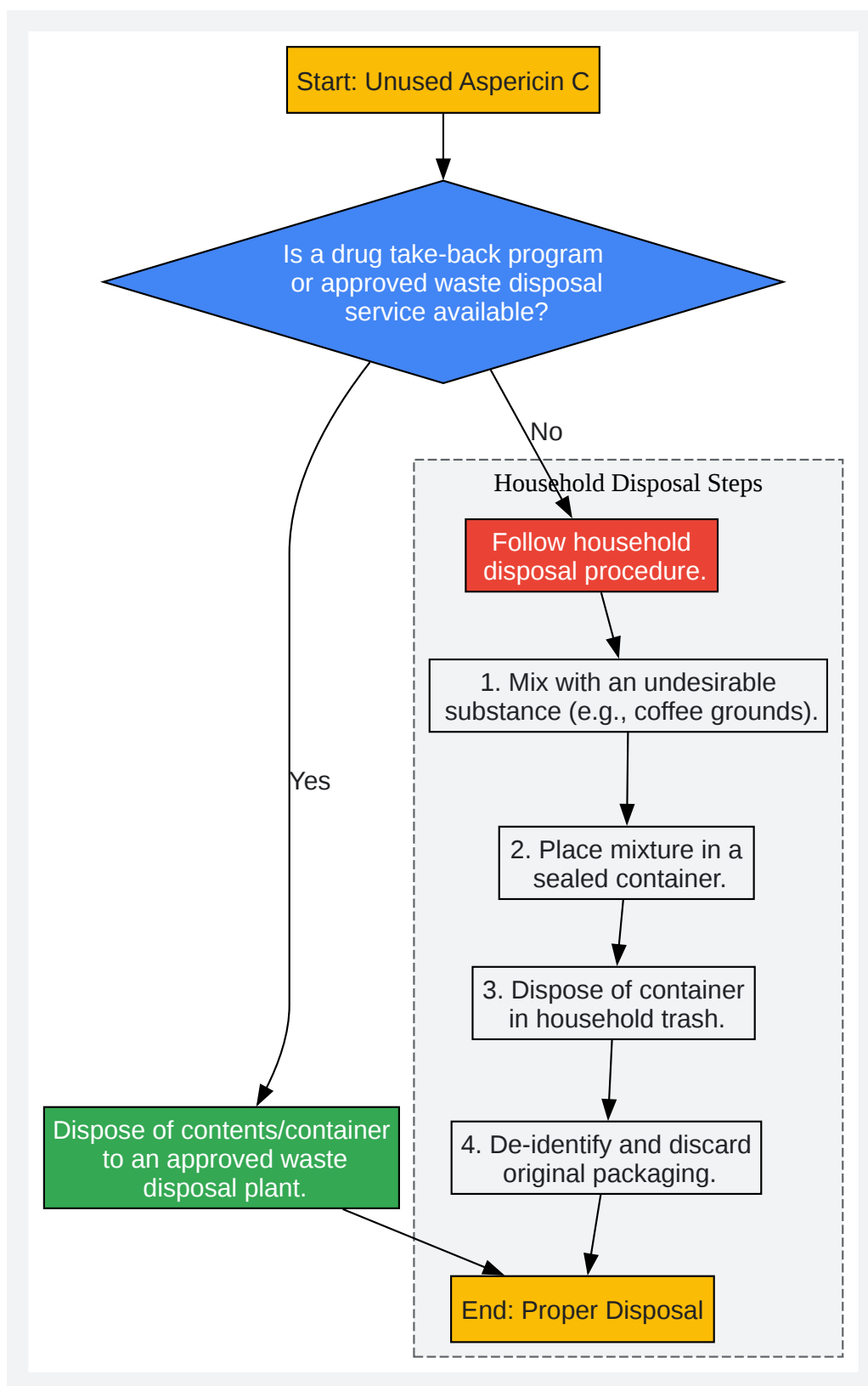
3. Disposal of Unused or Waste **Aspericin C**:

The preferred method for disposal is through a designated chemical waste handler or a drug take-back program[5][6][7]. If these options are not available, follow these steps for disposal in household trash:

- Do Not Flush: Do not flush **Aspericin C** down the toilet or drain, as this can harm aquatic life[7].
- Inert Mixture: Remove the **Aspericin C** from its original container. Mix the solid powder with an unappealing and inert substance such as used coffee grounds, dirt, or cat litter[6][7][8]. This makes the chemical less attractive to children and pets and prevents accidental ingestion.
- Sealable Container: Place the mixture into a sealable container, such as a plastic bag or an empty tub, to prevent leakage[6][7][8].
- Trash Disposal: Throw the sealed container into the household trash[6][8].
- De-identify Original Container: Scratch out all personal or sensitive information from the original prescription label to protect privacy before recycling or disposing of the empty container[6][8].

Experimental Workflow and Logical Relationships

The following diagram illustrates the decision-making process for the proper disposal of **Aspericin C** (Acetylsalicylic Acid).



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Caption: Decision workflow for the disposal of **Aspericin C** (Acetylsalicylic Acid).

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 3. fishersci.com [fishersci.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. Medicine: Proper Disposal [nationwidechildrens.org]
- 6. Prescription Safety [cdc.gov]
- 7. epa.gov [epa.gov]
- 8. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
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